

N-(3-Phenylpropionyl)glycine-d2 stability and storage conditions

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Compound of Interest

Compound Name: N-(3-Phenylpropionyl)glycine-d2

Cat. No.: B12412815

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Technical Support Center: N-(3-Phenylpropionyl)glycine-d2

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and storage of **N-(3-Phenylpropionyl)glycine-d2**, along with troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid N-(3-Phenylpropionyl)glycine-d2?

For long-term stability of the solid compound, it is recommended to store it at -20°C. One supplier suggests that room temperature storage is also acceptable for the solid form. For the non-deuterated analog, N-(3-Phenylpropionyl)glycine, storage at -20°C is recommended for up to 3 years, and at 4°C for up to 2 years.^[1]

Q2: How should I store solutions of N-(3-Phenylpropionyl)glycine-d2?

Stock solutions of **N-(3-Phenylpropionyl)glycine-d2** should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[2] It is important to note that aqueous solutions of the non-deuterated analog are not recommended for storage for more than one day.^[3] To minimize

degradation and isotopic exchange, use anhydrous, deuterated solvents for preparing solutions.

Q3: My mass spectrometry results show a loss of the deuterium label. What could be the cause?

Loss of the deuterium label, or isotopic dilution, is often due to hydrogen-deuterium (H-D) exchange. This can occur if the compound is exposed to atmospheric moisture or protic solvents (e.g., water, methanol). To prevent this, handle and store the compound under a dry, inert atmosphere such as nitrogen or argon. When preparing solutions, always use anhydrous, deuterated solvents.

Q4: I'm having trouble dissolving **N-(3-Phenylpropionyl)glycine-d2** in DMSO. What should I do?

One supplier notes that **N-(3-Phenylpropionyl)glycine-d2** is soluble in DMSO at 100 mg/mL with the aid of ultrasonication.^[2] However, they also caution that DMSO is hygroscopic and can absorb moisture from the air, which can impact the solubility of the product.^[2] It is recommended to use freshly opened, anhydrous DMSO to ensure optimal solubility.

Q5: Is **N-(3-Phenylpropionyl)glycine-d2** light sensitive?

While specific photostability data for **N-(3-Phenylpropionyl)glycine-d2** is not readily available, it is a general best practice to protect deuterated compounds from light to prevent potential degradation. Store vials in the dark or use amber-colored vials.

Storage and Stability Data

Solid Compound Storage Recommendations

Compound	Temperature	Duration	Notes
N-(3-Phenylpropionyl)glycine-d2	Room Temperature	Not specified	Suggested by one supplier.
N-(3-Phenylpropionyl)glycine	-20°C	≥ 4 years[4]	
N-(3-Phenylpropionyl)glycine	-20°C	3 years[1]	
N-(3-Phenylpropionyl)glycine	4°C	2 years[1]	
N-(3-Phenylpropionyl)glycine	2-8°C	Limited shelf life	Expiry date on label. [5]

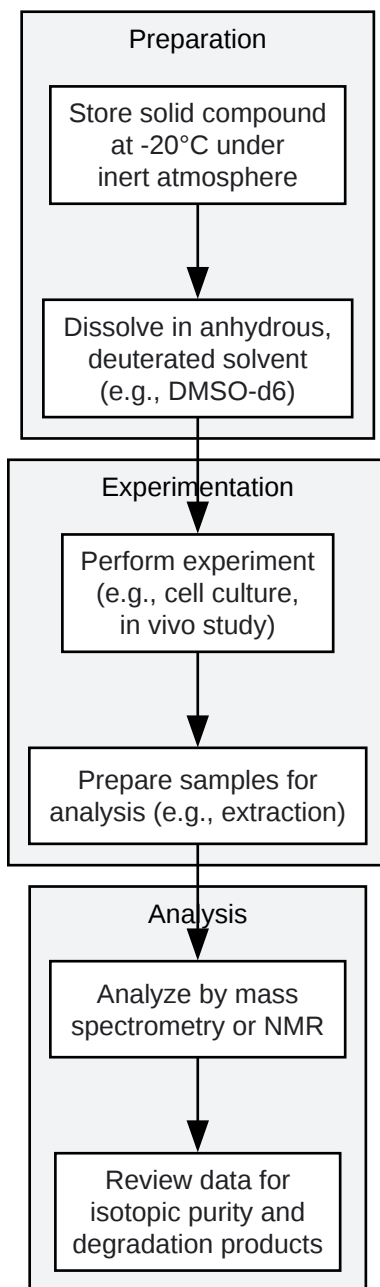
Solution Storage Recommendations

Compound	Solvent	Temperature	Duration
N-(3-Phenylpropionyl)glycine-d2	Not specified	-80°C	6 months[2]
N-(3-Phenylpropionyl)glycine-d2	Not specified	-20°C	1 month[2]
N-(3-Phenylpropionyl)glycine	Not specified	-80°C	6 months[1]
N-(3-Phenylpropionyl)glycine	Not specified	-20°C	1 month[1]
N-(3-Phenylpropionyl)glycine	Aqueous Buffer	Not specified	Not recommended for more than one day.[3]

Experimental Protocols & Troubleshooting

A crucial aspect of working with isotopically labeled compounds is ensuring their stability and isotopic integrity throughout an experiment. Below is a general workflow for handling **N-(3-Phenylpropionyl)glycine-d2** and a troubleshooting guide for common issues.

General Experimental Workflow for N-(3-Phenylpropionyl)glycine-d2

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